

Part 1: Structural Characterization & Physiochemical Properties

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Compound of Interest

Compound Name: 2-Hydroxy-4'-
phenoxyacetophenone

CAS No.: 92254-23-4

Cat. No.: B3389259

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The molecule consists of a diaryl ether backbone functionalized with an

-hydroxyacetyl group at the para position. The ether linkage confers lipophilicity and conformational flexibility, while the

-hydroxy ketone (acyloin) functionality provides a reactive handle for condensation and oxidation reactions.

Table 1: Chemical Identity & Physical Data

Property	Specification
IUPAC Name	2-Hydroxy-1-(4-phenoxyphenyl)ethan-1-one
Common Synonyms	-Hydroxy-4-phenoxyacetophenone; 2-Hydroxy-4'-phenoxyacetophenone
CAS Registry Number	92254-23-4
Molecular Formula	
Molecular Weight	228.25 g/mol
Physical State	Off-white to pale yellow crystalline solid
Solubility	Soluble in DMSO, DMF, MeOH, ; Sparingly soluble in water
Reactive Moiety	Acyl group ()

Structural Insight: The 4-phenoxyphenyl group acts as a lipophilic anchor, often occupying hydrophobic pockets in enzyme active sites (e.g., the ATP-binding pocket of kinases). The

-hydroxy ketone moiety is electronically amphoteric; the carbonyl carbon is electrophilic, while the hydroxyl group acts as a nucleophile or can be oxidized to a 1,2-dicarbonyl.

Part 2: Synthetic Pathways

The synthesis of 2-hydroxy-1-(4-phenoxyphenyl)ethanone typically follows a linear three-step protocol starting from diphenyl ether. The critical step is the hydrolysis of the

-halo intermediate, which requires controlled conditions to prevent polymerization or rearrangement.

Step-by-Step Protocol

1. Friedel-Crafts Acylation

- Reagents: Diphenyl ether, Acetyl chloride,

(Lewis Acid).

- Conditions:

to RT in

or

.

- Mechanism: Electrophilic aromatic substitution occurs predominantly at the para position due to the orth-para directing phenoxy group and steric hindrance at the ortho position.
- Product: 1-(4-phenoxyphenyl)ethanone (4-Phenoxyacetophenone).

2.

-Halogenation

- Reagents:

in

or N-Bromosuccinimide (NBS) with

-TsOH.

- Conditions: RT to

.

- Control: Mono-bromination is favored by stoichiometry.
- Product: 2-Bromo-1-(4-phenoxyphenyl)ethanone (CAS: 5031-78-7).

3. Hydrolysis (The Formate Method) Direct hydrolysis with hydroxide often leads to aldol condensation byproducts. The formate displacement method is preferred for higher yields.

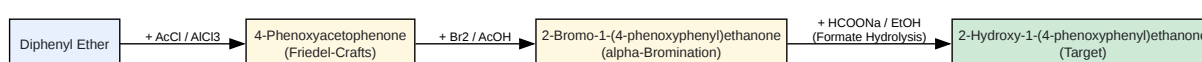
- Reagents: Sodium formate (

) in aqueous ethanol or DMF.

- Conditions: Reflux for 4–6 hours.
- Mechanism:

displacement of bromide by formate, followed by in situ hydrolysis of the formate ester.
- Product: 2-Hydroxy-1-(4-phenoxyphenyl)ethanone.

Diagram 1: Validated Synthetic Workflow



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Caption: Linear synthetic route via Friedel-Crafts acylation, bromination, and formate-mediated hydrolysis.

Part 3: Reactive Profile & Applications

The utility of 2-hydroxy-1-(4-phenoxyphenyl)ethanone lies in its ability to form heterocycles. The 1,2-functionalization pattern is a classic precursor for forming 5-membered rings containing nitrogen and sulfur/oxygen.

Hantzsch Thiazole Synthesis

This is the primary application. Condensation with thioureas or thioamides yields 2-aminothiazoles, a scaffold found in numerous kinase inhibitors (e.g., Dasatinib analogues).

- Reaction:

-Hydroxy ketone + Thiourea

2-Amino-4-(4-phenoxyphenyl)thiazole.
- Note: While Hantzsch synthesis typically uses

-halo ketones, the

-hydroxy ketone can be used directly under acidic conditions (via dehydration to the cation) or converted in situ to a leaving group (tosylate/mesylate).

Oxidation to 1,2-Dicarbonyls

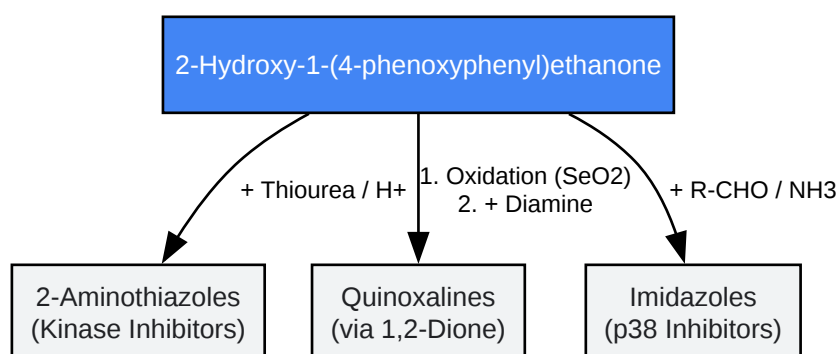
Oxidation (e.g., with

or Swern conditions) yields 1-(4-phenoxyphenyl)ethane-1,2-dione. This intermediate condenses with diamines to form quinoxalines, which are potent DNA intercalators and kinase inhibitors.

Imidazole Formation

Condensation with aldehydes and ammonia (Debus-Radziszewski imidazole synthesis) yields 2,4,5-trisubstituted imidazoles, utilized in p38 MAP kinase inhibitors.

Diagram 2: Heterocyclic Derivatization Pathways



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Caption: Divergent synthesis of bioactive heterocycles from the alpha-hydroxy ketone scaffold.

Part 4: Analytical Profiling

For quality control (QC) in drug development, the following analytical markers are standard:

- HPLC: Reverse-phase C18 column.[1] Mobile phase: Acetonitrile/Water (0.1% TFA). The phenoxy group provides strong UV absorption at 254 nm.
- ¹H NMR (DMSO-d₆):

- ~4.5–4.8 ppm (d, 2H, -O).
- ~5.0–5.5 ppm (t, 1H, OH).
- ~7.0–8.0 ppm (m, 9H, Aromatic protons). The protons ortho to the carbonyl will be deshielded (~7.9 ppm).
- Impurity Profile: Common impurities include the unhydrolyzed bromide (detectable by isotopic pattern in MS) and the self-condensation dimer.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 12217345, 2-hydroxy-1-(4-phenoxyphenyl)ethanone. Retrieved from [\[Link\]](#)
- Asian Journal of Organic & Medicinal Chemistry. Ultrasound Assisted Synthesis of -Bromoacetophenones using N-Bromosuccinimide. (Context for bromination of phenoxyacetophenones). Retrieved from [\[Link\]](#)
- Organic Syntheses.

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Sources

- [1. Facile synthesis of 2-hydroxyacetophenone from racemic styrene oxide catalyzed by engineered enzymes - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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